

Structural Confirmation of 3-Ethyl-5-methyl-1H-indole: A Comparative Analytical Guide

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Compound of Interest

Compound Name: 3-ethyl-5-methyl-1H-indole

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Executive Summary & Analytical Strategy

Substituted indoles, specifically **3-ethyl-5-methyl-1H-indole**, are highly valued building blocks in the synthesis of targeted therapeutics, including dual EGFR/CDK2 inhibitors[1]. Because the pharmacological efficacy of these derivatives relies heavily on precise spatial geometry, confirming the exact regiochemistry (the 3-ethyl and 5-methyl positions) and structural integrity of the starting material is paramount.

This guide objectively compares three primary analytical modalities—Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Fourier-Transform Infrared (FT-IR) spectroscopy. Rather than relying on a single data point, we employ an orthogonal testing strategy where the blind spots of one instrument are covered by the strengths of another.

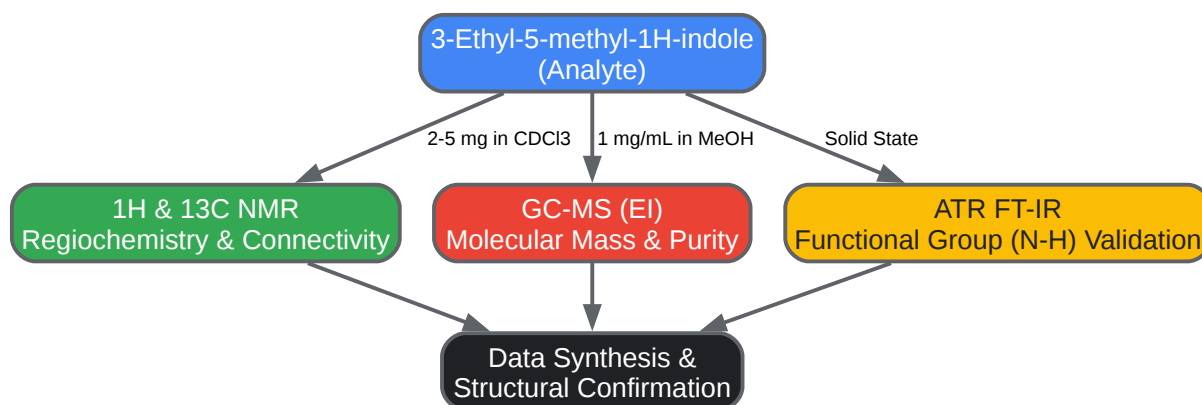
Comparative Overview of Analytical Modalities

To architect a robust structural confirmation pipeline, researchers must understand the performance trade-offs of each analytical alternative.

Analytical Modality	Primary Data Yield	Performance for Regiochemistry	Performance for Trace Impurities
High-Resolution NMR (1H & 13C)	Chemical shifts, coupling constants (J -values)	Excellent (Gold Standard)	Moderate (qNMR LOD ~25 µg/mL)[2]
GC-MS (Electron Impact)	Exact molecular mass, fragmentation fingerprint	Poor (Positional isomers fragment similarly)	Excellent (< 0.015 µg/mL)[2]
ATR FT-IR Spectroscopy	Vibrational modes (N-H, C=C, C-H stretches)	Low	Low

Orthogonal Workflow Architecture

The following logical workflow illustrates the self-validating system required for absolute structural certainty.



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Orthogonal analytical workflow for the structural confirmation of **3-ethyl-5-methyl-1H-indole**.

Nuclear Magnetic Resonance (NMR): The Regiochemical Gold Standard

Causality & Rationale

Why is NMR the definitive tool for this molecule? Indole derivatives possess a complex, electron-rich aromatic system. Mass spectrometry cannot easily distinguish between **3-ethyl-5-methyl-1H-indole** and 2-ethyl-5-methyl-1H-indole because their masses and fragmentation energies are nearly identical. NMR solves this through J-coupling. The substitution at position 5 eliminates the ortho-coupling normally seen for the C5 proton, leaving the C4 proton as a distinct singlet (or finely split meta doublet)[3]. Furthermore, the presence of a distinct C2 proton signal confirms that the ethyl group is anchored at position 3; if the ethyl were at position 2, the C2-H signal would vanish[3].

Self-Validating Protocol: qNMR and Structural Elucidation

- Internal Standardization: Weigh exactly 2.0 mg of the indole sample and 1.0 mg of a certified internal standard (e.g., Dimethyl sulfone) to establish absolute purity via quantitative NMR (qNMR)[2].
- Solvent Preparation: Dissolve the mixture in 0.6 mL of deuterated chloroform (CDCl₃) or DMSO-d₆. DMSO-d₆ is excellent for resolving the N-H proton, which resonates sharply around 12.30 ppm in DMSO, compared to a broad signal near 8.0 ppm in CDCl₃[3].
- Acquisition: Acquire ¹H NMR spectra at 400 MHz (minimum 16 scans) and ¹³C NMR spectra (minimum 256 scans).
- Validation Check: Ensure the internal standard peaks do not overlap with the analyte's aliphatic signals (ethyl CH₂ at ~2.7 ppm and CH₃ at ~1.3 ppm).

Expected Quantitative Data (¹H NMR in CDCl₃)

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration
N-H (Pyrrole)	~7.80 - 8.00	Broad Singlet (br s)	1H
C4-H (Aromatic)	~7.30 - 7.40	Singlet (s)	1H
C7-H (Aromatic)	~7.20 - 7.30	Doublet (d, $J \approx 8.2$ Hz)	1H
C6-H (Aromatic)	~6.95 - 7.05	Doublet (d, $J \approx 8.2$ Hz)	1H
C2-H (Pyrrole)	~6.90 - 7.00	Doublet (d, $J \approx 2.4$ Hz)	1H
3-CH 2(Ethyl)	~2.70 - 2.80	Quartet (q, $J \approx 7.5$ Hz)	2H
5-CH 3(Methyl)	~2.40 - 2.45	Singlet (s)	3H
3-CH 3(Ethyl)	~1.25 - 1.35	Triplet (t, $J \approx 7.5$ Hz)	3H

Gas Chromatography-Mass Spectrometry (GC-MS): Mass & Purity Profiling Causality & Rationale

While NMR provides connectivity, GC-MS is required to confirm the exact molecular weight (MW = 159.23 g/mol) and to screen for trace volatile impurities down to < 0.015 $\mu\text{g/mL}$ [2]. Why GC-MS over LC-MS? Substituted indoles of this molecular weight are highly volatile and thermally stable, making them ideal candidates for gas-phase separation[2]. Applying Electron Impact (EI) ionization at 70 eV provides a highly reproducible, hard-ionization fragmentation pattern that serves as a unique molecular fingerprint[2].

Self-Validating Protocol: GC-MS Analysis

- System Blank: Perform a blank run with pure methanol immediately prior to the sample injection to establish a baseline and definitively rule out system contaminants or column bleed[2].
- Sample Preparation: Dissolve approximately 1 mg of the indole sample in 1 mL of GC-grade methanol[2].

- Instrument Parameters:
 - Injector Temperature: 250 °C[2].
 - Injection Mode: Split (50:1 ratio), 1 µL volume[2].
 - Oven Program: Initial 80 °C (hold 2 min), ramp at 10 °C/min to 280 °C (hold 5 min)[2].
 - Ionization Energy: 70 eV[2].
- Data Acquisition: Scan range from 40 to 450 m/z. Compare the total ion chromatogram (TIC) against the NIST library[2].

Key EI-MS Fragmentation Data

m/z Ratio	Relative Abundance	Fragment Assignment / Structural Significance
159	100% (Base Peak)	[M] + : Molecular ion. Confirms the intact indole core stability.
144	High	[M - CH 3] + : Loss of the methyl radical.
130	Moderate	[M - C 2H 5] + : Loss of the ethyl radical, yielding a stable quinolinium-like cation[4].

Fourier-Transform Infrared (FT-IR) Spectroscopy: Functional Group Validation Causality & Rationale

Why add FT-IR when NMR and MS are so powerful? FT-IR provides a rapid, non-destructive orthogonal check to confirm the presence of the pyrrole N-H bond, which is a hallmark of the 1H-indole core[5]. In a self-validating protocol, verifying the N-H stretch ensures that the indole nitrogen has not been inadvertently alkylated (e.g., forming 1-ethyl-5-methyl-1H-indole) during upstream synthetic steps.

Self-Validating Protocol: ATR-FTIR Analysis

- Background Subtraction: Collect a background air spectrum immediately before the sample to subtract atmospheric water vapor and CO₂, ensuring peak authenticity[5].
- Sample Application: Place 1-2 mg of the solid **3-ethyl-5-methyl-1H-indole** directly onto the Attenuated Total Reflectance (ATR) diamond crystal.
- Acquisition: Record the spectrum from 4000 cm⁻¹ to 400 cm⁻¹ at a spectral resolution of 4 cm⁻¹ [5].
- Validation Check: Look for the characteristic sharp N-H stretching frequency between 3300 cm⁻¹ and 3450 cm⁻¹. The absence of this peak immediately flags an N-substituted impurity.

Conclusion

Confirming the structure of **3-ethyl-5-methyl-1H-indole** requires a multi-modal approach. NMR provides the indispensable regiochemical mapping required to differentiate positional isomers, GC-MS ensures molecular mass accuracy and trace purity, and FT-IR offers rapid functional group validation. By employing these self-validating protocols, researchers can confidently advance their indole-based compounds into downstream drug development pipelines.

References

- Title: H-NMR and C-13 NMR Spectral Analysis of Indole Derivatives: Structural Insights and Interpretation Source: YouTube (Scientist Channel) URL:[[Link](#)]
- Title: Structural and Spectroscopic Analysis of Indole-3-Carbinol by First Principle Calculations Source: TSI Journals URL:[[Link](#)]
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